

Spectroscopic Profile of Guajadial D: A Technical Guide

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Compound of Interest

Compound Name: *Guajadial D*

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This technical guide provides a comprehensive overview of the spectroscopic analysis of **Guajadial D**, a sesquiterpenoid-based meroterpenoid isolated from the leaves of *Psidium guajava*. The structural elucidation of this complex natural product relies on a combination of advanced spectroscopic techniques. This document summarizes the key spectroscopic data, details the experimental protocols for its characterization, and illustrates the analytical workflow and logic.

Spectroscopic Data

The structural determination of **Guajadial D** was accomplished through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy. [\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for elucidating the complex carbon skeleton and stereochemistry of **Guajadial D**. The following tables summarize the ^1H and ^{13}C NMR data, which were instrumental in establishing its structure. [\[1\]](#)

Table 1: ^1H NMR Spectroscopic Data for **Guajadial D** (in CDCl_3)

Position	δ H (ppm)	Multiplicity	J (Hz)
2 α	0.58	m	
2 β	1.65	m	
3	2.40	m	
8 α	1.45	m	
8 β	1.95	m	
9 α	1.20	m	
9 β	1.55	m	
1'	4.85	d	10.0
11	2.10	m	
Me-12	0.95	d	
Me-13	0.98	d	
Me-14	1.05	s	
Me-15	1.10	s	
Ph-H	7.20-7.35	m	

Data sourced from Gao et al., 2013.[\[1\]](#)

Table 2: ^{13}C NMR Spectroscopic Data for **Guajadial D** (in CDCl_3)

Position	δC (ppm)
1	45.2
2	25.1
3	38.7
4	78.9
5	135.2
6	125.8
7	50.1
8	22.5
9	41.5
10	39.8
11	30.1
12	21.5
13	21.6
14	16.8
15	29.8
1'	75.4
2'	108.2
3'	162.5
4'	105.7
5'	160.4
6'	109.1
7'	192.1
8'	192.3

Ph-C

128.0-138.0

Data sourced from Gao et al., 2013.[\[1\]](#)

Mass Spectrometry (MS)

High-resolution mass spectrometry is crucial for determining the elemental composition of a molecule.

Table 3: Mass Spectrometry Data for **Guajadial D**

Technique	Ionization	Mass Analyzer	Measured m/z	Molecular Formula
HREIMS	EI	Not Specified	474.2401	C ₃₀ H ₃₄ O ₅

Data sourced from Gao et al., 2013.[\[1\]](#)

Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy

These techniques provide information about the functional groups present and the extent of conjugation in the molecule.

Table 4: IR and UV-Vis Spectroscopic Data for **Guajadial D**

Spectroscopy	Medium	Absorption
IR	Not Specified	3441 (OH), 1633 (conjugated C=O) cm ⁻¹
UV-Vis	MeOH	λ _{max} 277, 337 (sh) nm

Data sourced from Gao et al., 2013.[\[1\]](#)

Experimental Protocols

The acquisition of high-quality spectroscopic data is paramount for accurate structure elucidation. The following are generalized experimental protocols based on standard practices for the analysis of natural products like **Guajadial D**.

NMR Spectroscopy

- **Sample Preparation:** A sample of pure **Guajadial D** (typically 1-5 mg) is dissolved in approximately 0.5 mL of deuterated chloroform (CDCl_3). The solution is then transferred to a 5 mm NMR tube.
- **Instrumentation:** ^1H , ^{13}C , and 2D NMR spectra (COSY, HSQC, HMBC, ROESY) are recorded on a high-field NMR spectrometer (e.g., 500 MHz or higher).
- **Data Acquisition:**
 - ^1H NMR: A standard pulse sequence is used with a sufficient number of scans to achieve a good signal-to-noise ratio. Chemical shifts are referenced to the residual solvent peak (CHCl_3 at δ 7.26 ppm).
 - ^{13}C NMR: A proton-decoupled pulse sequence is used. Chemical shifts are referenced to the solvent peak (CDCl_3 at δ 77.16 ppm).
 - 2D NMR: Standard pulse programs for COSY, HSQC, HMBC, and ROESY experiments are utilized to establish proton-proton correlations, direct carbon-proton correlations, long-range carbon-proton correlations, and spatial proximities, respectively.

High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of **Guajadial D** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, equipped with an electron ionization (EI) source is used.
- **Data Acquisition:** The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is measured with high accuracy to allow for the determination of the elemental composition.

Infrared (IR) Spectroscopy

- **Sample Preparation:** A small amount of **Guajadial D** is mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be recorded from a thin film of the compound on a salt plate.
- **Instrumentation:** A Fourier-transform infrared (FT-IR) spectrometer is used.
- **Data Acquisition:** The sample is placed in the path of the IR beam, and the spectrum is recorded over the range of 4000-400 cm^{-1} . The positions of the absorption bands corresponding to specific functional groups are noted.

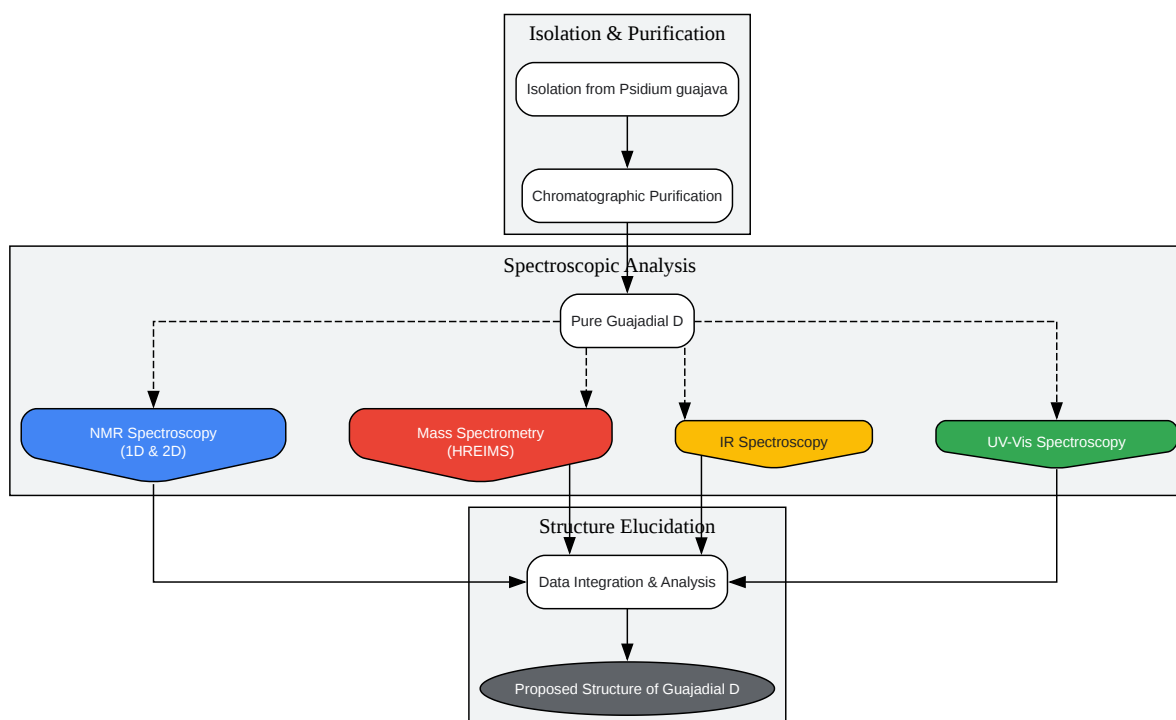
Ultraviolet-Visible (UV-Vis) Spectroscopy

- **Sample Preparation:** A dilute solution of **Guajadial D** is prepared in a UV-transparent solvent, such as methanol (MeOH).
- **Instrumentation:** A UV-Vis spectrophotometer is used.
- **Data Acquisition:** The absorbance of the solution is measured over a range of wavelengths (typically 200-800 nm). The wavelengths of maximum absorbance (λ_{max}) are recorded.

Visualized Workflows

General Spectroscopic Analysis Workflow

The following diagram illustrates the typical workflow for the spectroscopic analysis of a novel natural product like **Guajadial D**.

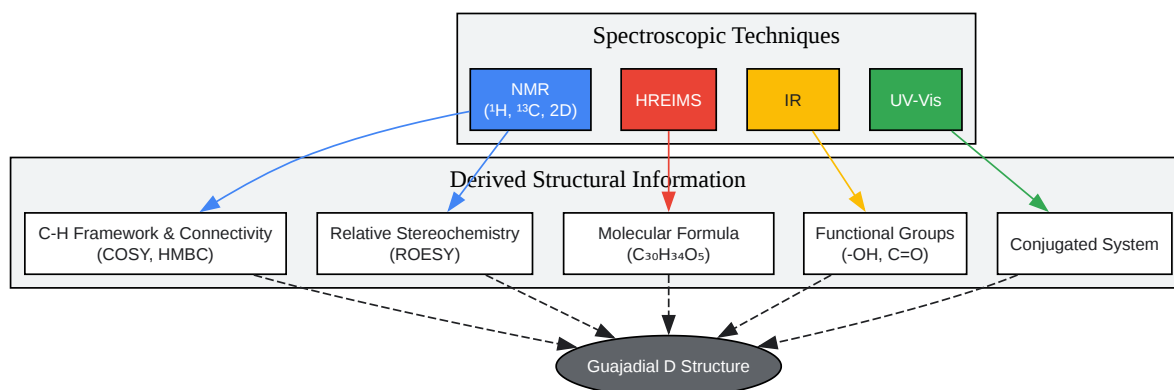


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Caption: General workflow for the isolation and structural elucidation of **Guajadial D**.

Interrelation of Spectroscopic Techniques

This diagram illustrates how different spectroscopic techniques provide complementary information for the complete structural elucidation of **Guajadial D**.



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Caption: Relationship between spectroscopic techniques and the derived structural information for **Guajadial D**.

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References

- 1. d-nb.info [d-nb.info]
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